

Physical properties of S-Methyl hexanethioate (boiling point, solubility)

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Compound of Interest

Compound Name: S-Methyl hexanethioate

CAS No.: 2432-77-1

Cat. No.: B1294360

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An In-Depth Technical Guide to the Physical Properties of **S-Methyl Hexanethioate**

Introduction to S-Methyl Hexanethioate

S-Methyl hexanethioate ($C_7H_{14}OS$) is an organosulfur compound belonging to the thioester class of molecules.^{[1][2]} Thioesters are structurally similar to esters but contain a sulfur atom in place of the linking oxygen atom. This substitution significantly influences the compound's chemical reactivity and physical properties. **S-Methyl hexanethioate** is recognized for its potent aroma and is found naturally in some plants.^[1] In a diluted form, it contributes to the flavor and odor profiles of certain foods.^[3] A thorough understanding of its physical properties, such as boiling point and solubility, is fundamental for its application in flavor and fragrance chemistry, as well as for its synthesis, purification, and handling in research and drug development contexts.

Core Physical Properties of S-Methyl Hexanethioate

The physical characteristics of a compound dictate its behavior in various environments and are critical for designing experimental and industrial processes.

Summary of Physical Data

The following table summarizes the key physical properties of **S-Methyl hexanethioate** compiled from various chemical databases.

Property	Value	Conditions	Source(s)
Boiling Point	167.0 - 168.0 °C	@ 760.00 mm Hg	[4]
187.0 - 188.0 °C	@ 760.00 mm Hg	[5]	
118.0 - 121.0 °C	@ 20.00 mm Hg	[4]	
120.0 - 122.0 °C	@ 0.00 mm Hg (likely a typo, should be low pressure)	[5][6]	
Water Solubility	1066 mg/L (estimated)	@ 25 °C	[4][6]
0.45 g/L (predicted)	[2][6]		
Solubility in Organic Solvents	Soluble	[1][4]	
Soluble in most organic solvents	[7]		

Boiling Point Analysis

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **S-Methyl hexanethioate**, there are slight discrepancies in the reported boiling points at standard atmospheric pressure (760 mm Hg), with values of 167-168 °C and 187-188 °C cited.[4][5] This variation may be attributable to differences in purity of the samples tested or slight variations in experimental conditions. It is also noted that different suppliers may list slightly different properties. The boiling point is significantly lower at reduced pressures, which is a common technique used to distill and purify compounds that are prone to decomposition at high temperatures.

Solubility Profile

Solubility is a critical parameter that influences a compound's bioavailability, formulation, and reaction kinetics in solution. **S-Methyl hexanethioate** is described as soluble in alcohol and oils.[1][4] Its estimated water solubility is approximately 1066 mg/L at 25 °C, indicating it is sparingly soluble in aqueous solutions.[4][6] This limited aqueous solubility is consistent with its molecular structure, which includes a six-carbon alkyl chain, lending it a significant nonpolar character. The thioester functional group provides some polarity, but not enough to overcome the hydrophobicity of the hexanoyl group. The poor solubility of many simple thioesters in aqueous buffers often necessitates the use of organic co-solvents in experimental studies.[8]

Experimental Determination of Physical Properties

To ensure accuracy and reproducibility, standardized protocols must be employed for the determination of physical properties.

Protocol for Boiling Point Determination (Thiele Tube Method)

3.1.1 Rationale for Method Selection

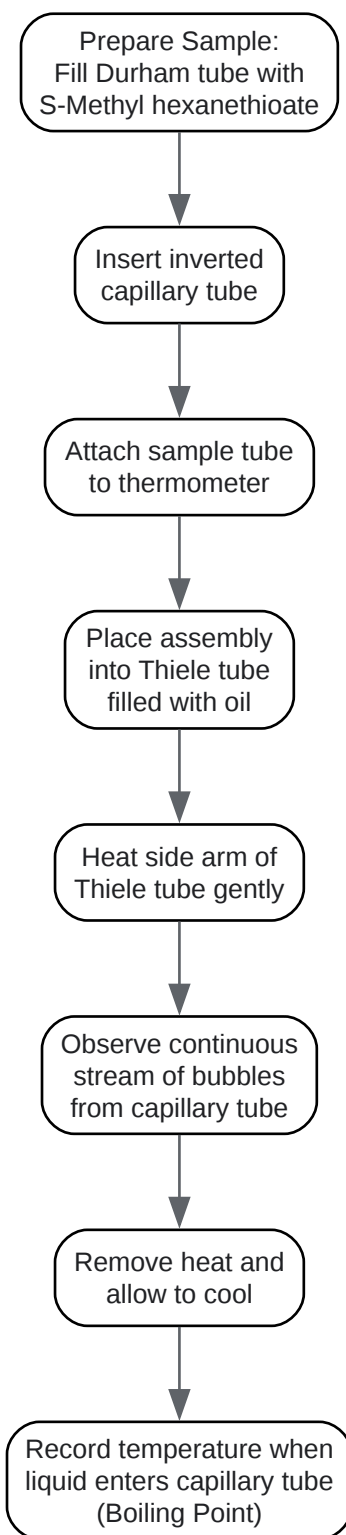
The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.[9] The unique shape of the Thiele tube allows for the creation of convection currents in the heating oil when the side arm is heated, ensuring uniform temperature distribution throughout the apparatus.[10] This uniform heating is crucial for obtaining an accurate boiling point measurement.

3.1.2 Step-by-Step Protocol

- Preparation: Fill a small test tube (Durham tube) approximately half-full with **S-Methyl hexanethioate**.[9]
- Capillary Tube Insertion: Place a capillary tube, sealed at one end, into the test tube with the open end down.[10]
- Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb.[9]

- Thiele Tube Setup: Clamp the Thiele tube to a ring stand and insert the thermometer and sample assembly into the tube, making sure the sample is fully immersed in the heating oil (e.g., mineral oil).[11] The rubber band should remain above the oil level to prevent degradation.[10]
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner or other heat source.[9]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until the bubbling is rapid and continuous.[9]
- Measurement: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[9]
- Recording: Record the temperature and the ambient barometric pressure.

3.1.3 Workflow for Boiling Point Determination



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Caption: Workflow for determining boiling point using a Thiele tube.

Protocol for Solubility Assessment

3.2.1 Rationale for Method Selection

For determining solubility in water, the shake-flask method is a reliable approach for compounds with limited solubility. It involves saturating the solvent with the solute and then measuring the concentration of the dissolved solute. For organic solvents, a qualitative assessment is often sufficient to classify a compound as soluble, partially soluble, or insoluble.

3.2.2 Protocol for Aqueous Solubility (Shake-Flask Method)

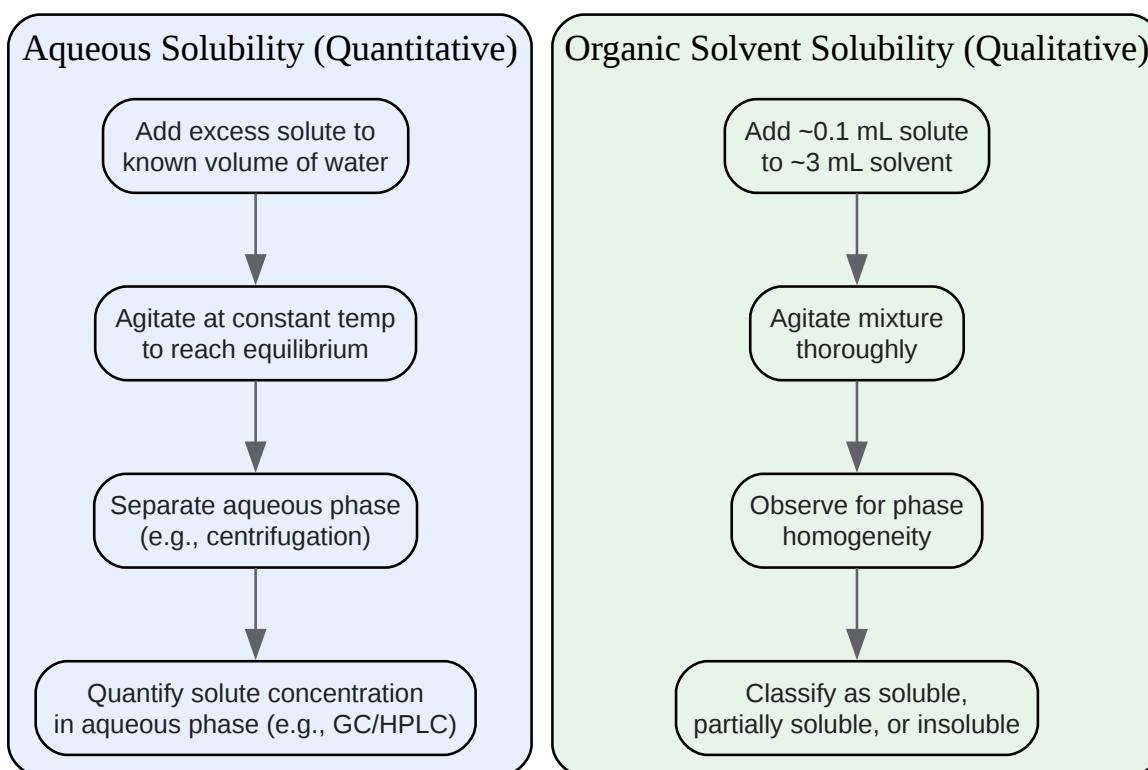
- Preparation: Add an excess amount of **S-Methyl hexanethioate** to a known volume of deionized water in a sealed flask.
- Equilibration: Agitate the flask at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand undisturbed until the undissolved portion settles, or centrifuge the mixture to separate the phases.
- Sampling: Carefully extract an aliquot of the clear, saturated aqueous solution.
- Quantification: Analyze the concentration of **S-Methyl hexanethioate** in the aliquot using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Calculation: Express the solubility in units such as mg/L or mol/L.

3.2.3 Protocol for Qualitative Solubility in Organic Solvents

- Preparation: Add approximately 0.1 mL of **S-Methyl hexanethioate** to 3 mL of the chosen organic solvent (e.g., ethanol, diethyl ether, dichloromethane) in a test tube.
- Mixing: Agitate the mixture thoroughly.
- Observation: Observe the mixture to see if a single, clear phase is formed.
- Classification:

- Soluble: A clear, homogeneous solution is formed.
- Partially Soluble: The solution is cloudy, or some undissolved material remains.
- Insoluble: Two distinct layers are visible, or the solute does not appear to dissolve.

3.2.4 Workflow for Solubility Determination



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Caption: Workflow for quantitative and qualitative solubility determination.

Conclusion

The physical properties of **S-Methyl hexanethioate**, namely its boiling point and solubility, are defining characteristics that are essential for its scientific and industrial applications. With a boiling point in the range of 167-188 °C at standard pressure and limited solubility in water but good solubility in organic solvents, this thioester behaves as a typical moderately nonpolar organic compound. The experimental protocols outlined provide a framework for the accurate

and reliable determination of these crucial parameters, ensuring data integrity for researchers, scientists, and drug development professionals.

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